

Technical Support Center: 2-Bromo-4,5-dimethoxyphenol

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Compound of Interest

Compound Name: 2-Bromo-4,5-dimethoxyphenol

CAS No.: 129103-69-1

Cat. No.: B600158

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Welcome to the technical support resource for **2-Bromo-4,5-dimethoxyphenol** (CAS RN: 129103-69-1). This guide is designed for researchers, scientists, and drug development professionals to provide field-proven insights into the proper storage, handling, and troubleshooting of experiments involving this versatile phenol building block.

Section 1: Core Compound Properties & Safety

This section provides fundamental information and critical safety protocols. Adherence to these guidelines is essential for ensuring experimental integrity and personnel safety.

FAQ 1: What are the fundamental chemical and physical properties of 2-Bromo-4,5-dimethoxyphenol?

Understanding the basic properties of **2-Bromo-4,5-dimethoxyphenol** is the first step to successful experimentation. It is a substituted phenol, a class of compounds known for their utility in synthesis and their specific reactivity.

Table 1: Physicochemical Properties of **2-Bromo-4,5-dimethoxyphenol**

Property	Value	Source
CAS Number	129103-69-1	[1]
Molecular Formula	C ₈ H ₉ BrO ₃	TCI
Molecular Weight	233.06 g/mol	TCI
Appearance	Light yellow to brown powder or crystal	[1]
Purity	Typically >97.0% (by GC)	[1]
Melting Point	96.0 to 100.0 °C	[1]

Note: Data sourced from Tokyo Chemical Industry (TCI) product specifications. Physical properties can vary slightly between batches and suppliers.

FAQ 2: What are the primary hazards and necessary personal protective equipment (PPE) for handling this compound?

While specific hazard data for **2-Bromo-4,5-dimethoxyphenol** is not extensively published, data from structurally similar brominated and dimethoxylated phenols and benzyl compounds indicate that it should be handled with care. The primary risks are associated with skin, eye, and respiratory tract irritation.

Core Safety Principles:

- Avoid Contact: Prevent direct contact with skin, eyes, and clothing.[2]
- Avoid Inhalation: Do not breathe dust, fumes, or vapors.[2][3]
- Work in a Ventilated Area: Always handle this compound in a well-ventilated laboratory hood. [2][4]

Table 2: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale and Best Practices
Hand Protection	Chemical-resistant gloves (e.g., Nitrile) inspected before use.	Prevents skin irritation or absorption. Always wash hands thoroughly after handling, even when gloves are worn.[4][5]
Eye/Face Protection	Tightly fitting safety goggles or a face shield.	Protects against dust particles or splashes. Standard laboratory glasses are insufficient.[5]
Skin and Body	Laboratory coat. Fire/flame resistant and impervious clothing for larger quantities.	Protects personal clothing from contamination and skin from accidental exposure.[4][5]
Respiratory	Use a NIOSH-approved respirator if ventilation is inadequate or if dust formation is significant.	Prevents irritation to the respiratory tract from inhaled dust.[5]

Section 2: Storage, Stability, and Solution Handling

The long-term stability and integrity of **2-Bromo-4,5-dimethoxyphenol** are directly dependent on proper storage and handling. Phenolic compounds are particularly susceptible to degradation, which can compromise experimental outcomes.

FAQ 3: What are the optimal long-term and short-term storage conditions?

Improper storage is a common source of experimental failure. The key is to protect the compound from atmospheric oxygen, light, and heat, which can catalyze oxidative degradation.

Table 3: Recommended Storage Conditions

Condition	Temperature	Atmosphere	Light Conditions	Rationale
Long-Term (Months to Years)	-20°C	Inert gas (Argon or Nitrogen)	In an amber vial, inside a dark container	Minimizes slow oxidative degradation and preserves long-term purity. Some suppliers suggest a stability of ≥ 5 years under these conditions for related compounds. [6]
Short-Term (Days to Weeks)	2-8°C (Refrigerator)	Tightly sealed container	Protected from direct light	Sufficient for active projects to prevent significant degradation while allowing easier access.

FAQ 4: My solid 2-Bromo-4,5-dimethoxyphenol has changed color from light yellow to dark brown. Is it still usable?

This is a classic indicator of degradation. Phenols are prone to oxidation, forming highly conjugated, colored quinone-type byproducts.[\[7\]](#) While a slight color change may not significantly impact purity for some applications, a pronounced darkening suggests that a significant portion of the material has oxidized.

Causality: The phenolic hydroxyl group increases the electron density of the aromatic ring, making it highly susceptible to oxidation. This process is accelerated by exposure to air (oxygen), light, and trace metal impurities.

Troubleshooting Protocol:

- **Assess Purity:** Before use, check the purity of the discolored material using an appropriate analytical method (e.g., TLC, HPLC, or ^1H NMR).
- **Compare to a Standard:** If available, compare the analytical results to a pure, properly stored sample.
- **Purification:** If significant impurities are detected, purification by recrystallization or flash column chromatography may be necessary.[\[8\]](#)
- **Decision:** If purification is not feasible or the purity is too low, it is highly recommended to use a fresh, unoxidized batch of the compound to ensure reliable and reproducible experimental results.

FAQ 5: I'm having trouble dissolving the compound for my reaction. What solvents are recommended?

Solubility will depend on your specific experimental conditions (e.g., reaction type, temperature). For related brominated phenethylamines, solubility has been established in common organic solvents.

- **High Solubility:** Expected in polar aprotic solvents like Dimethylformamide (DMF) and Dimethyl sulfoxide (DMSO).[\[6\]](#)
- **Moderate Solubility:** Expected in alcohols like ethanol and methanol.[\[6\]](#)
- **Reaction Solvents:** Often used in solvents like ethyl acetate, dichloromethane, and acetonitrile for synthetic transformations.[\[8\]](#)[\[9\]](#)

Troubleshooting Dissolution Issues:

- **Gentle Heating:** Gently warming the mixture can aid dissolution.
- **Sonication:** Using an ultrasonic bath can help break up solid aggregates and improve the rate of dissolution.

- **Solvent Choice:** If the compound precipitates from your chosen reaction solvent, you may need to use a co-solvent system or switch to a solvent in which it has higher solubility.

Section 3: Troubleshooting Experimental Workflows

This section addresses specific problems that may arise when using **2-Bromo-4,5-dimethoxyphenol** in a synthetic protocol.

FAQ 6: I am using **2-Bromo-4,5-dimethoxyphenol** in a Suzuki-Miyaura cross-coupling reaction, but my yield is very low and I see multiple byproducts on my TLC plate. What could be the cause?

Low yield and byproduct formation in cross-coupling reactions are common issues. The problem can often be traced back to the stability of the starting material, the reaction conditions, or the workup procedure.

Causality: The phenolic -OH group can interfere with palladium-catalyzed reactions. Under the basic conditions required for the Suzuki-Miyaura coupling, the phenol is deprotonated to a phenoxide. This highly electron-rich species can coordinate to the palladium catalyst, potentially inhibiting its activity. Furthermore, the phenoxide is more susceptible to oxidation, leading to degradation byproducts.^[7]

Caption: Troubleshooting workflow for a Suzuki-Miyaura reaction.

Step-by-Step Troubleshooting Protocol:

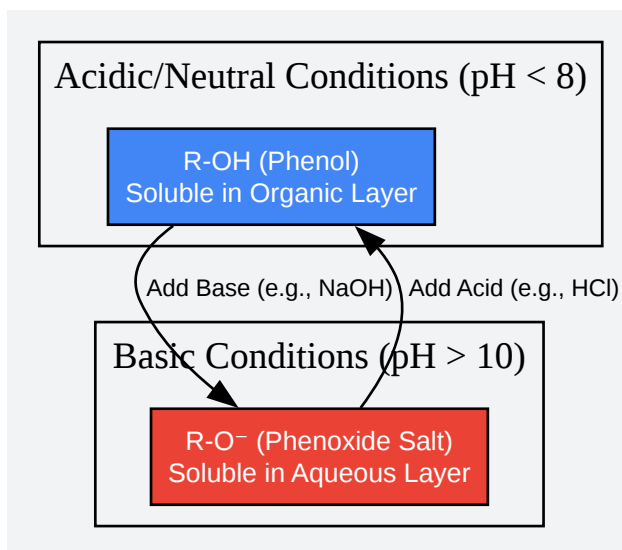
- **Protect the Phenolic Hydroxyl Group:** The most robust solution is to protect the phenol as an ether (e.g., methyl ether, benzyl ether) or a silyl ether (e.g., TBDMS ether) prior to the cross-coupling reaction. This prevents interference with the catalyst and increases stability under basic conditions. The protecting group can be removed in a subsequent step.
- **Verify Starting Material Purity:** As discussed in FAQ 4, ensure your **2-Bromo-4,5-dimethoxyphenol** is not degraded. Run a quick TLC or NMR.

- **Ensure Rigorous Anhydrous and Anaerobic Conditions:** Oxygen can deactivate the palladium catalyst and promote the oxidation of phenolic compounds. Ensure all solvents are thoroughly degassed and the reaction is run under a positive pressure of an inert gas like argon or nitrogen.
- **Optimize Reaction Base:** The choice of base is critical. While strong bases like NaOH or K_2CO_3 are common, they can also promote side reactions. Consider using a milder base like CsF or K_3PO_4 .
- **Aqueous Workup:** During workup, inorganic salts and the palladium catalyst must be removed. A typical procedure involves quenching the reaction, extracting the product into an organic solvent like ethyl acetate, and washing the organic layer with water and brine.[8]

FAQ 7: After my reaction, I performed an aqueous workup and extraction, but I am getting a poor recovery of my product from the organic layer. Where did my product go?

This is a common issue when working with phenolic compounds, which have pH-dependent solubility.

Causality: Under basic conditions ($pH > \sim 10$), the phenolic hydroxyl group is deprotonated to form a negatively charged phenoxide ion. This salt is often highly soluble in the aqueous phase and will not be efficiently extracted into a nonpolar organic solvent like ethyl acetate or dichloromethane.



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Caption: pH-dependent solubility of phenolic compounds.

Troubleshooting and Recovery Protocol:

- Check the pH of the Aqueous Layer: Use pH paper or a pH meter to test the aqueous layer from your extraction. If it is basic, your product is likely dissolved in it as the phenoxide salt.
- Acidify to Recover Product: Carefully acidify the aqueous layer to a pH of ~4-5 using a dilute acid (e.g., 1M HCl). This will protonate the phenoxide back to the neutral phenol, causing it to become insoluble in the aqueous phase.
- Re-extract: Once acidified, re-extract the aqueous layer multiple times with your organic solvent (e.g., 3x with ethyl acetate).[8] The neutral phenolic product should now transfer into the organic phase.
- Combine and Dry: Combine all organic extracts, wash with brine to remove excess water, dry over an anhydrous salt (e.g., Na₂SO₄ or MgSO₄), filter, and concentrate under reduced pressure to recover your product.[8]

References

- Google Patents. (n.d.). CN102267894A - Method for preparing 2-bromo-4,5-dimethoxybenzoic acid.

- Google Patents. (n.d.). CN101407474A - Preparation of 2-bromo-4,5-dimethoxy benzenepropanenitrile.
- Zancaner, S., et al. (2018). Identification of pyrolysis products of the new psychoactive substance 2-amino-1-(4-bromo-2,5-dimethoxyphenyl)ethanone hydrochloride (bk-2C-B) and its iodo analogue bk-2C-I. *Drug Testing and Analysis*, 10(1), 229-236. [[Link](#)]
- Leung, K. (2011). 2-(4-Bromo-2,5-dimethoxyphenyl)-N-(2-[11C]methoxybenzyl)ethanamine. In *Molecular Imaging and Contrast Agent Database (MICAD)*. National Center for Biotechnology Information (US). [[Link](#)]
- Wikipedia. (n.d.). 2C-B. [[Link](#)]
- The Pocket Scientist. (2022, October 12). Troubleshooting and optimizing lab experiments. YouTube. [[Link](#)]
- Thevis, M., et al. (2005). Metabolic pathways of 4-bromo-2,5-dimethoxyphenethylamine (2C-B): analysis of phase I metabolism with hepatocytes of six species including human. *Hormone and Metabolic Research*, 37(4), 242-6. [[Link](#)]
- SWGDRUG.org. (2005-08-22). 4-BROMO-2,5-DIMETHOXYPHENETHYLAMINE. [[Link](#)]

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Sources

- [1. 2-Bromo-4,5-dimethoxyphenol | 129103-69-1 | TCI AMERICA \[tcichemicals.com\]](#)
- [2. aksci.com \[aksci.com\]](#)
- [3. echemi.com \[echemi.com\]](#)
- [4. chemicalbook.com \[chemicalbook.com\]](#)
- [5. chemicalbook.com \[chemicalbook.com\]](#)
- [6. caymanchem.com \[caymanchem.com\]](#)

- [7. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [8. benchchem.com \[benchchem.com\]](https://www.benchchem.com)
- [9. CN101407474A - Preparation of 2-bromo-4,5-dimethoxy benzenepropanenitrile - Google Patents \[patents.google.com\]](#)
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